

Thermal Decomposition Profile of Platinum(II) Iodide (): A Technical Guide

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Compound of Interest

Compound Name: *Platinum(2+);iodide*

Cat. No.: *B13903040*

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Executive Summary

Platinum(II) iodide (

) is a binary inorganic compound utilized as a catalyst precursor and in material science for platinum film deposition.[1] Unlike organometallic platinum complexes which exhibit multi-step degradation, pure

follows a distinct, single-step thermal decomposition pathway.

- Decomposition Onset:

- Rapid Decomposition Event:

(often cited as the decomposition/melting point)

- Reaction Product: Metallic Platinum (

) and Iodine vapor (

).[2]

- Theoretical Mass Residual:

(Pure Pt).

This guide details the physicochemical mechanisms driving this transition and provides a validated protocol for verifying

purity using Thermogravimetric Analysis (TGA).

Physicochemical Profile & Thermodynamics[3][4][5] [6][7]

Understanding the crystal lattice energy is prerequisite to interpreting thermal data.

typically exists in the

-phase (monoclinic) at room temperature, which is thermodynamically stable until the decomposition threshold.

The Decomposition Mechanism

Upon heating, the lattice vibrations overcome the Pt-I coordinate covalent bond energy. The decomposition is endothermic, requiring heat input to sever the bonds and sublime the iodine.

Reaction Equation:

Stoichiometric Validation (The "Self-Validating" Standard)

In thermal analysis, the "Self-Validating System" relies on comparing Experimental Mass Loss against Theoretical Stoichiometry. Any deviation indicates impurities (solvents, precursors like , or moisture).

Table 1: Theoretical Mass Balance for

Decomposition

Component	Molar Mass (g/mol)	Stoichiometric Fraction	Expected TGA Signal
Precursor ()	448.89	100.00%	Starting Mass
Iodine ()	253.81	56.54%	Mass Loss (Step 1)
Platinum ()	195.08	43.46%	Final Residual Mass

Critical Insight: If your TGA residual mass is >44%, your sample likely contains non-volatile impurities (e.g., Potassium salts from synthesis). If residual mass is <43%, suspect volatile surface contaminants or instrument drift.

Experimental Protocol: Thermal Analysis (TGA/DSC)

As a Senior Application Scientist, I recommend a simultaneous TGA-DSC approach. This allows you to correlate the mass loss (TGA) with the endothermic heat flow (DSC) of the bond-breaking event, distinguishing it from simple evaporation of solvent.

Instrument Configuration

- Technique: Simultaneous TGA/DSC (SDT).[3][4]
- Crucible Selection: Alumina ().
 - Why? Iodine vapor is corrosive. Platinum pans are unsuitable as they may alloy with the generated metallic platinum or react with iodine, altering the gravimetric baseline.

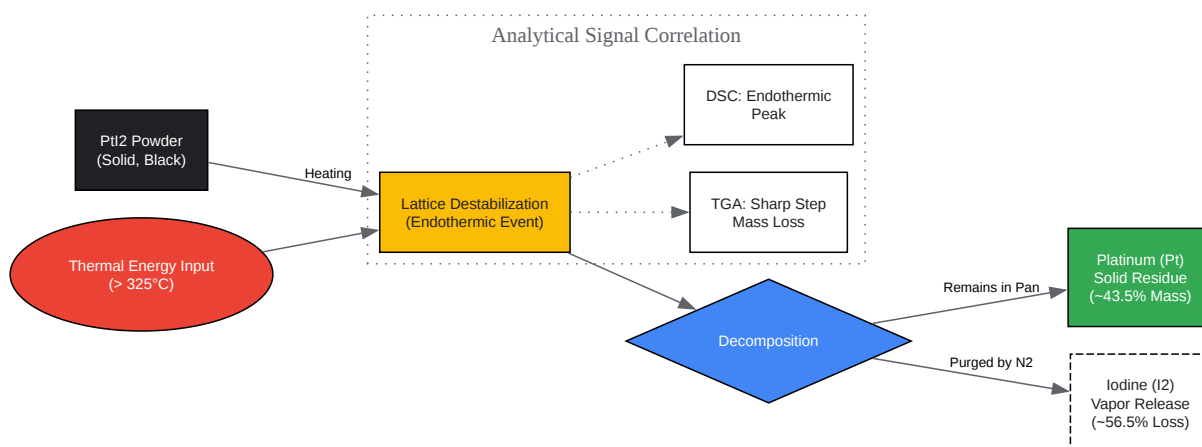
- Atmosphere: High-purity Nitrogen () or Argon ().
 - Flow Rate: 50–100 mL/min (Purge) to efficiently sweep evolved gas and prevent redeposition on the balance arm.

Step-by-Step Workflow

- Blank Run: Perform a baseline run with an empty Alumina pan to subtract buoyancy effects.
- Sample Loading: Load 10–15 mg of powder. Spread evenly to prevent "volcano" effects where trapped gas explodes through a crusted surface.
- Equilibration: Hold at for 5 minutes to stabilize the microbalance.
- Ramp Segment: Heat from to at .
 - Note: A slower rate () increases resolution if the onset temperature is critical for your application.
- Isothermal Hold (Optional): If studying kinetics, hold at and measure mass loss over time.

Visualizing the Decomposition Pathway[10][11]

The following diagram illustrates the logical flow of the thermal decomposition process and the corresponding analytical signals.



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Figure 1: Thermal decomposition pathway of Platinum(II) iodide correlating physical changes with analytical signals.

Data Interpretation & Troubleshooting

Analyzing the TGA Curve[3]

- Region 1 (): Look for mass loss
 - . Significant loss here indicates moisture (hygroscopic behavior) or residual solvent (e.g., acetone/ethanol from washing).
- Region 2 ()

): The Main Decomposition Step. The curve should drop precipitously.

- Derivative TGA (DTG): The peak of the first derivative curve represents the point of maximum reaction rate (

), typically near

.

- Region 3 (

): Plateau. The mass should stabilize at the theoretical Pt percentage.

Common Failure Modes

- Drifting Mass at High Temp: If mass continues to drop slowly >

, the Pt residue may be oxidizing (if air was used) or reacting with the crucible. Ensure inert atmosphere (

).

- Early Decomposition: If mass loss begins <

, the sample may be

(Platinum(IV) iodide), which is less stable and decomposes to

first, or the material is a metastable polymorph.

References

- Sigma-Aldrich. Platinum(II) iodide Product Specification & Safety Data Sheet. Retrieved from
- WebElements. Platinum: platinum diiodide properties and thermal data. Retrieved from
- Thiele, G., et al. (1986). Synthesis and Crystal Structure of Platinum Iodides. *Zeitschrift für anorganische und allgemeine Chemie*.
- TA Instruments. Thermogravimetric Analysis (TGA) Theory and Applications. Retrieved from [\[4\]](#)

- National Institute of Standards and Technology (NIST). Platinum Oxide Decomposition Studies. (Context on Pt surface oxidation interactions). Retrieved from

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Sources

- [1. chemimpex.com](https://chemimpex.com) [chemimpex.com]
- [2. researchgate.net](https://researchgate.net) [researchgate.net]
- [3. iitk.ac.in](https://iitk.ac.in) [iitk.ac.in]
- [4. tainstruments.com](https://tainstruments.com) [tainstruments.com]
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